An In-depth Technical Guide to Didecyl Phthalate-d4: Structure, Properties, and Applications

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Compound of Interest

Compound Name:	*Didecyl phthalate-d4*
CAS No.:	*1276197-18-2*
Cat. No.:	*B1437477*

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This technical guide provides a comprehensive overview of **Didecyl phthalate-d4**, a deuterated stable isotope-labeled compound. This document details its chemical structure, physicochemical properties, and its critical role as an internal standard in analytical methodologies. Furthermore, it outlines a representative experimental protocol for its application and the general metabolic pathway of high molecular weight phthalates.

Chemical Structure and Properties

Didecyl phthalate-d4 is a deuterated analog of Didecyl phthalate, where four hydrogen atoms on the benzene ring have been replaced with deuterium. This isotopic labeling makes it an ideal internal standard for quantitative analysis by mass spectrometry-based methods, such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).[1] Its chemical and physical properties are nearly identical to its non-labeled counterpart, with the primary difference being its higher molecular weight.

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Table 1: Chemical Identifiers and Properties of **Didecyl phthalate-d4**

Property	Value
Chemical Name	Di-n-decyl Phthalate-3,4,5,6-d4
Synonyms	Phthalic Acid Didecyl Ester D4, Didecyl Phthalate (phenyl-d4)
Molecular Formula	$C_{28}H_{42}D_4O_4$
Molecular Weight	450.7 g/mol
CAS Number	1276197-18-2
Unlabeled CAS Number	84-77-5
Isotopic Enrichment	Typically ≥98 atom % D

Table 2: Physicochemical Properties of Didecyl Phthalate (Unlabeled)

Property	Value
Melting Point	-2.5 °C
Boiling Point	261 °C at 5 mmHg
Density	0.967 g/cm³ at 20 °C
Water Solubility	Very low
Log P	8.78
Appearance	Colorless to light yellow viscous liquid

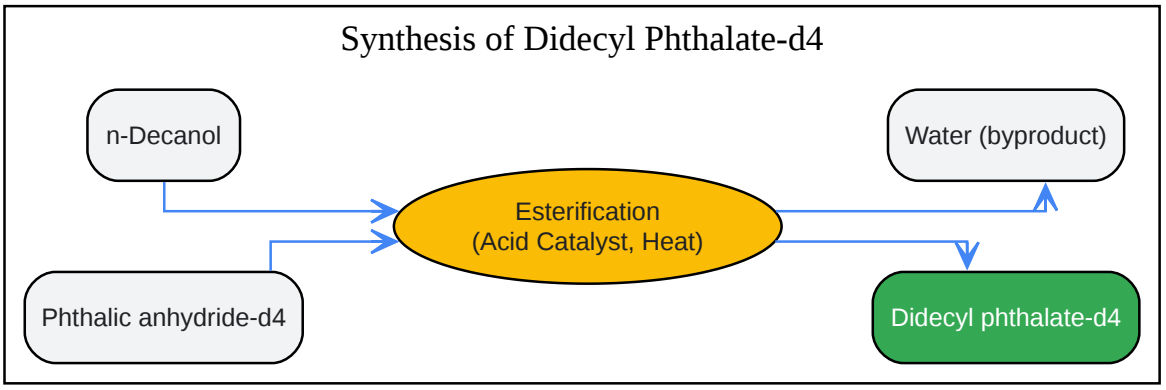
Note: The physicochemical properties of **Didecyl phthalate-d4** are expected to be very similar to the unlabeled compound.

Synthesis of Didecyl Phthalate-d4

The synthesis of deuterated phthalate esters like **Didecyl phthalate-d4** generally involves the esterification of a deuterated phthalic anhydride with the corresponding alcohol. A common

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synthetic route starts with a deuterated benzene ring precursor.



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*Figure 1: General synthesis pathway for **Didecyl phthalate-d4**.*

Applications in Analytical Chemistry

The primary application of **Didecyl phthalate-d4** is as an internal standard in isotope dilution mass spectrometry for the accurate quantification of Didecyl phthalate and other phthalates in various complex matrices. Its utility is crucial in environmental monitoring, food safety analysis, and clinical research to assess human exposure to these potential endocrine-disrupting chemicals.

Experimental Protocol: Quantification of Phthalates in a Liquid Sample using GC-MS

This section outlines a representative protocol for the analysis of phthalates in a liquid matrix (e.g., water, beverage) using **Didecyl phthalate-d4** as an internal standard.

4.1. Materials and Reagents

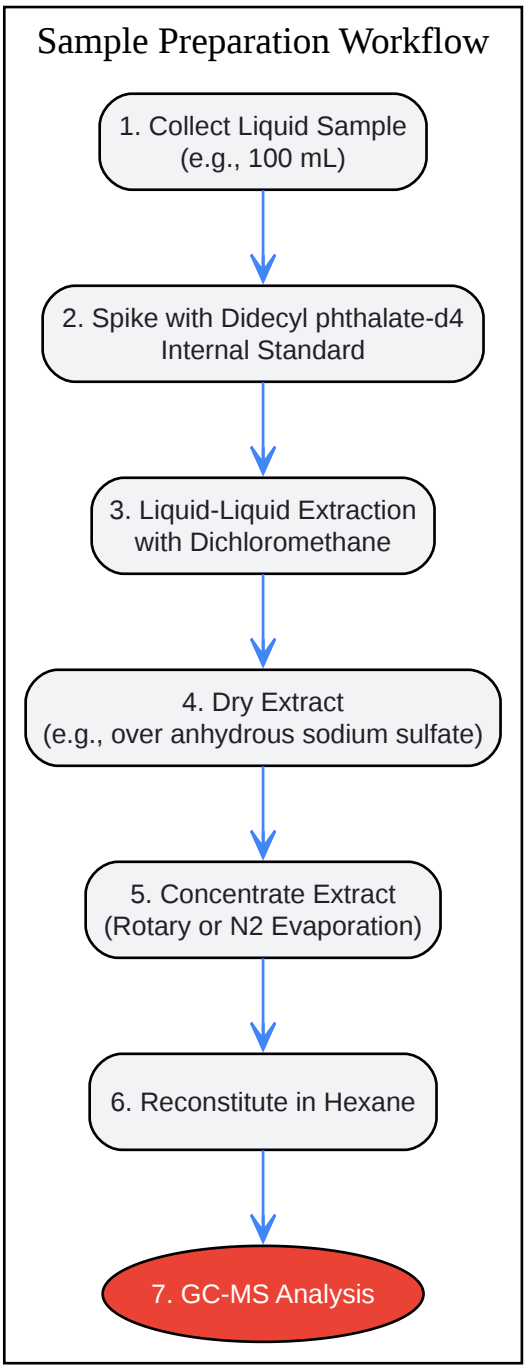
- Solvents: Dichloromethane (DCM), Hexane (pesticide residue grade or equivalent)
- Standards: Didecyl phthalate analytical standard, **Didecyl phthalate-d4** internal standard solution (e.g., 1 µg/mL in hexane)

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- Apparatus: Glassware (e.g., separatory funnels, vials, volumetric flasks), rotary evaporator or nitrogen evaporator, GC-MS system.

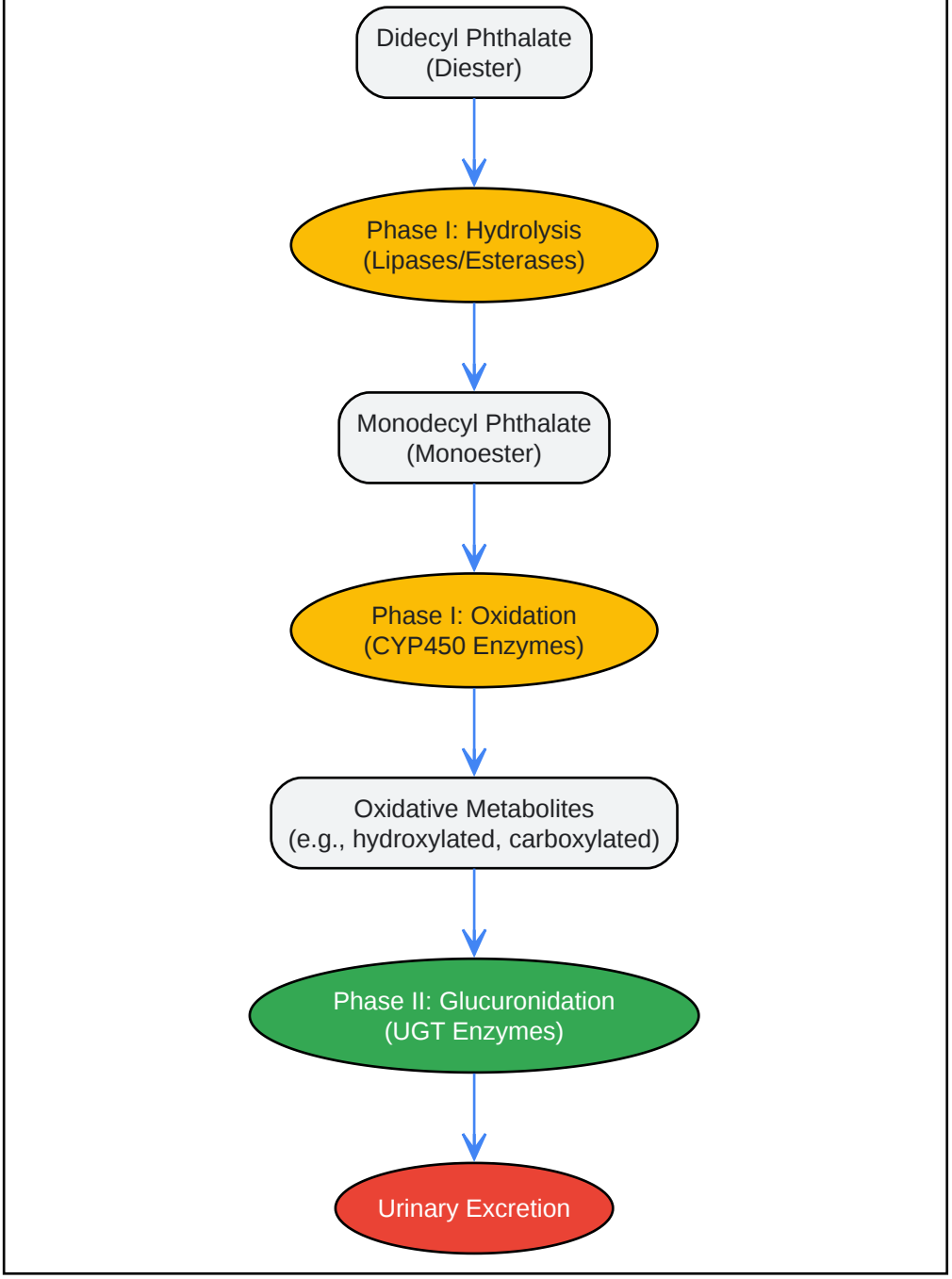
4.2. Sample Preparation and Extraction

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General Metabolic Pathway of High Molecular Weight Phthalates



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References

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